

Technical Guide: Physicochemical Properties of Kaempferol-3-O-glucorhamnoside

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Compound of Interest

Compound Name: Kaempferol-3-O-glucorhamnoside

Cat. No.: B600530

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Audience: Researchers, scientists, and drug development professionals.

This guide provides core technical data on **Kaempferol-3-O-glucorhamnoside**, a flavonoid glycoside found in various plants, including *Thesum chinense* Turcz.[1][2] It is recognized for its potential anti-inflammatory and antioxidant properties.[1][2]

Physicochemical Data

The fundamental molecular properties of **Kaempferol-3-O-glucorhamnoside** are summarized below. This data is essential for analytical chemistry, molecular modeling, and pharmacokinetic studies. Note that Kaempferol-3-O-rutinoside is a common synonym for this compound.

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₀ O ₁₅	[1][3][4][5]
Molecular Weight	594.52 g/mol	[1][3][4]
Exact Mass	594.15847025 Da	[3][4][5]

Methodological Considerations for Analysis

While detailed experimental protocols are beyond the scope of this specific guide, the characterization and quantification of **Kaempferol-3-O-glucorhamnoside** in biological or

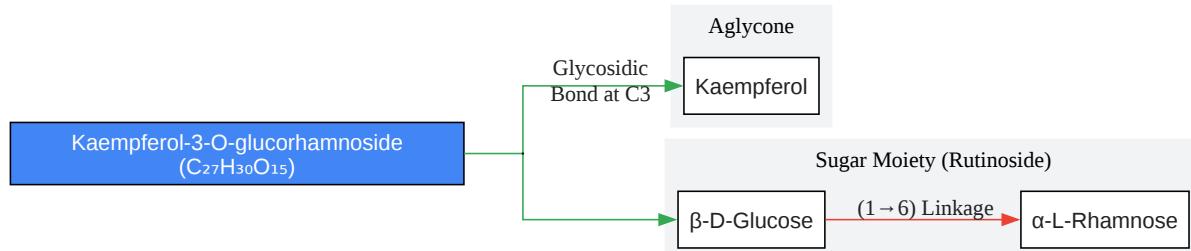
botanical matrices typically involve a combination of the following well-established analytical techniques:

- High-Performance Liquid Chromatography (HPLC): Used for the separation and quantification of the compound from complex mixtures. A C18 reversed-phase column is often employed with a gradient elution system, typically involving acetonitrile and water (often acidified with formic or acetic acid) as the mobile phase. Detection is commonly performed using a Diode-Array Detector (DAD) or UV-Vis detector.
- Mass Spectrometry (MS): Often coupled with liquid chromatography (LC-MS), this technique is crucial for structural confirmation. Electrospray ionization (ESI) is a common ionization source. High-resolution mass spectrometry (e.g., Q-TOF or Orbitrap) can confirm the elemental composition by providing a highly accurate mass measurement.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are indispensable for the complete structural elucidation of the molecule, including the confirmation of the aglycone structure, the identity of the sugar moieties (glucose and rhamnose), and the specific linkage positions between them.

A typical workflow for the identification of this compound would involve extraction from the plant material using a solvent like methanol or ethanol, followed by purification steps, and finally, analysis by HPLC, LC-MS, and NMR for definitive identification and quantification.

Molecular Structure and Composition

Kaempferol-3-O-glucorhamnoside is a glycoside, meaning it is composed of a non-sugar component (aglycone) and one or more sugar moieties. The logical relationship between these components is illustrated below.



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Caption: Molecular composition of **Kaempferol-3-O-glucorhamnoside**.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Kaempferol-3-O-glucorhamnoside]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b600530#kaempferol-3-o-glucorhamnoside-molecular-formula-and-weight>

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